

Hydroxylamines in Modern Synthesis: Context and Potential

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Compound Focus: N-hexylhydroxylamine

CAS No.: 90422-09-6

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While your specific reagent isn't covered, here is relevant context about hydroxylamine chemistry and emerging synthetic methodologies that may help your research planning.

Historical Concerns and Modern Reevaluation of N-O Bonds

N-O single bonds have traditionally been considered "structural alerts" in drug development due to metabolic concerns. Primary N-hydroxy metabolites of drugs containing exocyclic, electron-rich nitrogen atoms can undergo transformations producing reactive species like nitrenium ions and nitrones, potentially causing toxicity [1].

However, this dangerous reactivity **does not typically occur** when the nitrogen atom is part of an aromatic heterocyclic scaffold. Endocyclic N-hydroxy portions demonstrate greater metabolic stability as they're less prone to generate reactive intermediates [1]. This has led to growing interest in expanding this chemical space for therapeutic development.

Modern Synthetic Approaches for N-Heterocycles

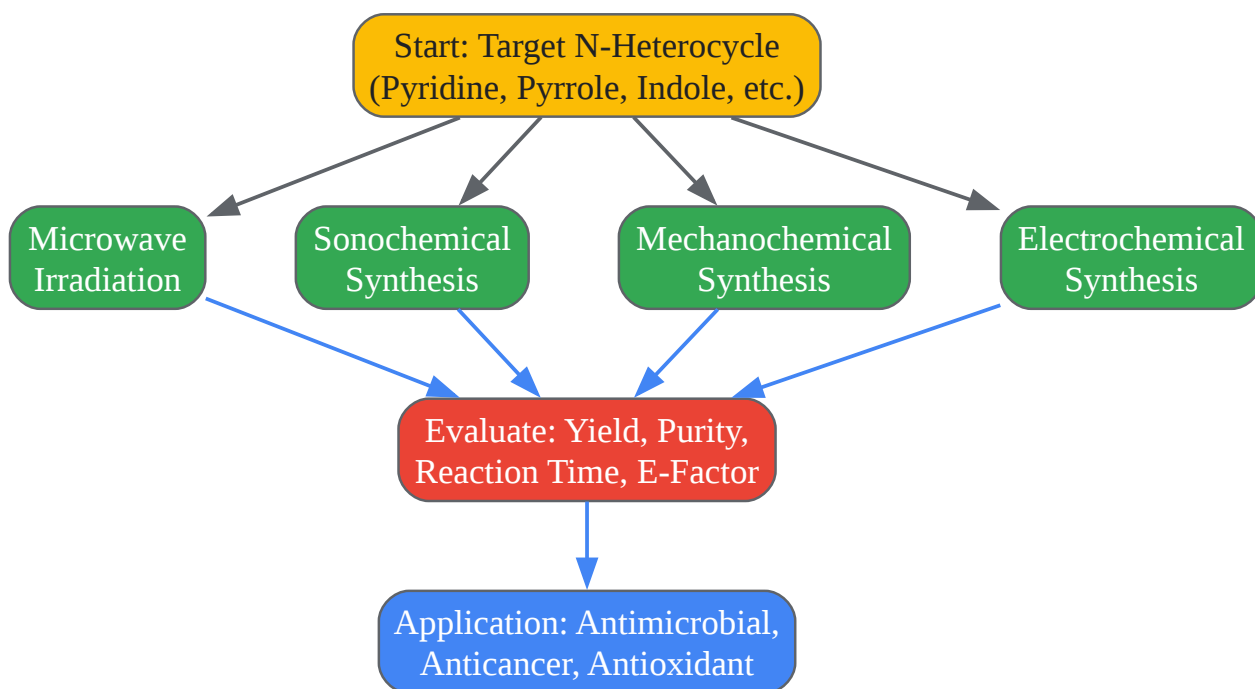
Recent advances in non-conventional synthesis methods provide efficient, sustainable alternatives to traditional approaches for constructing N-heterocyclic compounds [2].

The table below summarizes key modern techniques:

Method	Key Features	Representative Equipment	Scale Range
Microwave Irradiation	Faster reactions, enhanced selectivity, uniform dielectric heating [2]	CEM Discover SP, Biotage Initiator+, Anton Paar Monowave 400 [2]	Few mg to ~100 g [2]
Sonochemical Synthesis	Uses ultrasound (20 kHz-1 MHz), cavitation effects, reduced reaction times, often eliminates external heating [2]	Ultrasonic cleaners or probes with frequency control	Various scales
Mechanochemical Synthesis	Solvent-free or minimal solvent, ball milling, intimate mixing, access to novel reactivity [2]	Retsch PM100/400, Fritsch Pulverisette 7 [2]	Tens of mg to tens of g [2]
Electrochemical Synthesis	Uses electrons as clean reagents, mild conditions, sustainable NH ₂ OH synthesis [3]	Standard electrochemical cells	Various scales

Workflow for Modern Heterocycle Synthesis

The diagram below illustrates how these modern methods can be integrated into a rational synthetic workflow for bioactive N-heterocycles.



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Suggestions for Finding Specific Information

To locate the specific experimental protocols for **N-hexylhydroxylamine** you need:

- **Search specialized databases:** Reaxys, SciFinder, or CAS STN are more likely to contain specific compound data and reaction procedures than general literature searches.
- **Refine search terms:** Use specific reaction names with your reagent (e.g., "**N-hexylhydroxylamine** cycloaddition," "**N-hexylhydroxylamine** pyridine synthesis").
- **Consult chemical patents:** Patent literature often contains detailed experimental sections with specific quantities and procedures that journal articles may omit.

References

1. Bioactive heterocycles containing endocyclic N-hydroxy groups [pmc.ncbi.nlm.nih.gov]
2. Recent advances in non-conventional synthesis of N ... [pmc.ncbi.nlm.nih.gov]
3. Recent development and future perspectives for the ... [pubs.rsc.org]

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